

# Technical Support Center: N,N-dimethyl-2-(2-phenoxyethoxy)ethanamine

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## Compound of Interest

Compound Name:	<i>N,N-dimethyl-2-(2-phenoxyethoxy)ethanamine</i>
CAS No.:	100252-25-3
Cat. No.:	B2862899

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Welcome to the technical support resource for **N,N-dimethyl-2-(2-phenoxyethoxy)ethanamine**. This guide is designed for researchers, chemists, and drug development professionals to provide expert insights and practical solutions for common challenges encountered during the synthesis, purification, and handling of this compound.

## Frequently Asked Questions (FAQs)

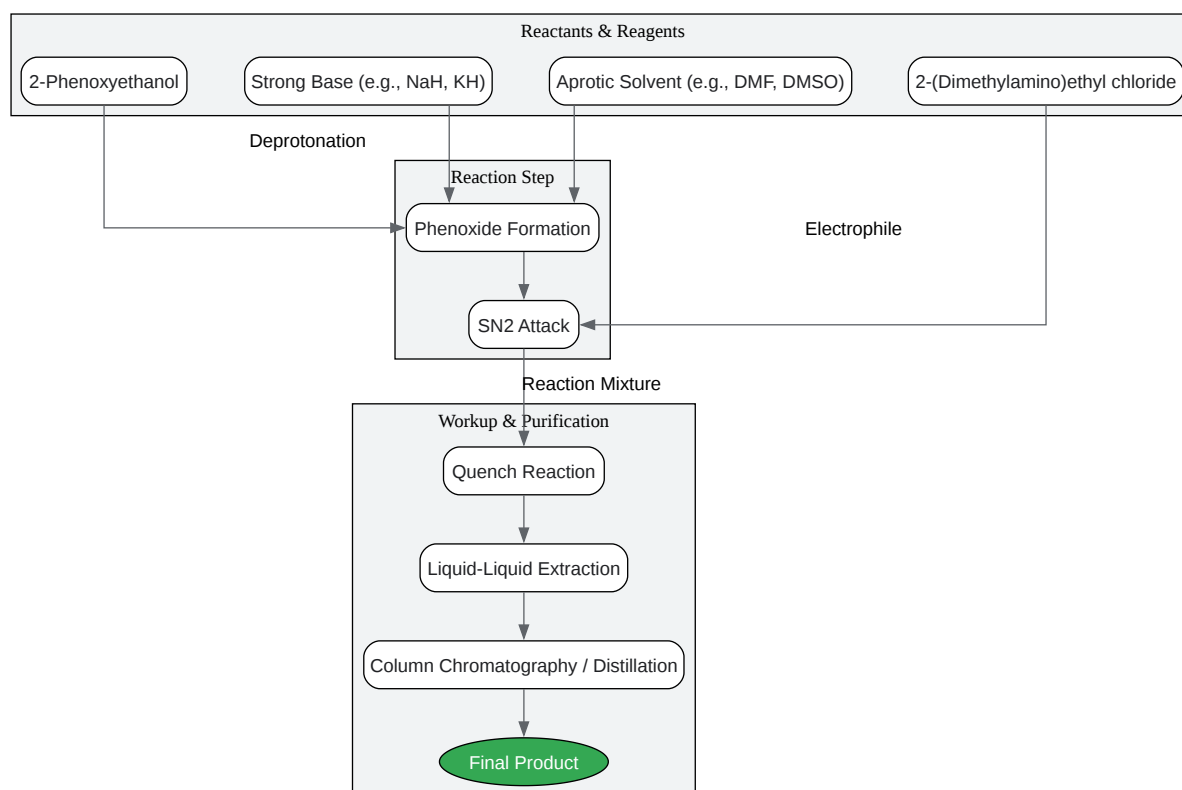
Q1: What is **N,N-dimethyl-2-(2-phenoxyethoxy)ethanamine** and what are its primary properties?

**N,N-dimethyl-2-(2-phenoxyethoxy)ethanamine** is a tertiary amine featuring a phenoxy ether moiety. Its structure consists of a phenyl group linked through an oxygen atom to an ethoxy chain, which is in turn connected to a dimethylamino-terminated ethyl group. It is typically a liquid at room temperature and is soluble in many common organic solvents.<sup>[1][2]</sup>

Property	Value	Source
Molecular Formula	C12H19NO2	[2]
Molar Mass	~209.28 g/mol	[2]
Appearance	Liquid	[1][2]
Solubility in Water	Poorly soluble	[1]
CAS Number	100252-25-3	[2]

## Synthesis Troubleshooting Guide

The most common route to synthesizing **N,N-dimethyl-2-(2-phenoxyethoxy)ethanamine** and related structures is via the Williamson Ether Synthesis. This involves the reaction of a phenoxide with an appropriate alkyl halide.[3][4] This section addresses issues that may arise during this SN2 reaction.



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Caption: General workflow for Williamson Ether Synthesis.

Q2: My reaction yield is very low or I recovered only starting material. What went wrong?

This is a common issue often related to the core principles of the SN2 mechanism which governs this synthesis.<sup>[3][5]</sup>

- Causality - Ineffective Deprotonation: The Williamson synthesis requires the formation of an alkoxide (or phenoxide) nucleophile by deprotonating the starting alcohol (2-phenoxyethanol). If the base is not strong enough to deprotonate the alcohol completely, the reaction will not proceed efficiently.
  - Solution: Use a strong base like sodium hydride (NaH) or potassium hydride (KH).<sup>[4]</sup> Weaker bases like K<sub>2</sub>CO<sub>3</sub> can be used but may require higher temperatures or longer reaction times.<sup>[4]</sup>
- Causality - Poor Leaving Group: The SN2 reaction requires a good leaving group on the electrophile.
  - Solution: While 2-(dimethylamino)ethyl chloride is commonly used, converting the corresponding alcohol to a tosylate or mesylate can significantly improve the reaction rate, as tosylates are excellent leaving groups.<sup>[5]</sup>
- Causality - Inappropriate Solvent: The choice of solvent is critical. Protic solvents (like ethanol or water) can solvate the nucleophile, reducing its reactivity.
  - Solution: Use a polar aprotic solvent such as DMF (dimethylformamide) or DMSO (dimethyl sulfoxide). These solvents solvate the cation of the base but leave the nucleophile relatively "naked" and highly reactive, increasing the reaction rate.<sup>[4][6]</sup>

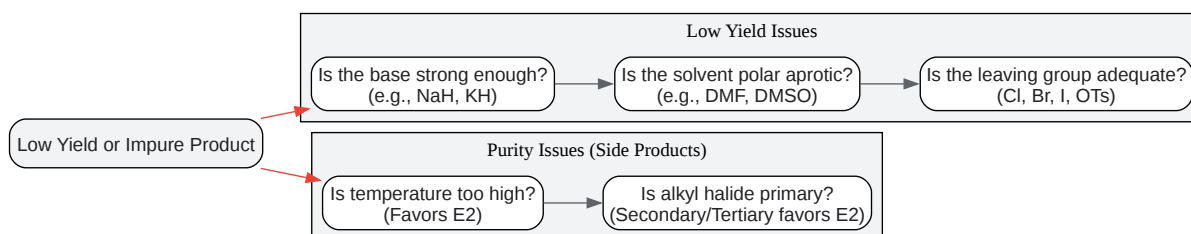
Q3: My NMR spectrum shows my desired product, but also significant amounts of an alkene. How can I prevent this?

You are observing the results of a competing E2 (elimination) reaction. This is the most common side reaction in Williamson ether synthesis.<sup>[3][7]</sup>

- Causality - E2 Elimination: The alkoxide/phenoxide is a strong base as well as a strong nucleophile. It can attack a beta-hydrogen on the alkyl halide, leading to the formation of an

alkene and eliminating the halide. This is particularly problematic with sterically hindered (secondary or tertiary) alkyl halides.[5][7]

- Solution 1 - Check Your Alkyl Halide: Ensure you are using a primary alkyl halide (like 2-(dimethylamino)ethyl chloride). Using secondary or tertiary halides will strongly favor elimination.[3][5]
- Solution 2 - Control Temperature: Higher reaction temperatures tend to favor elimination over substitution. Run the reaction at the lowest temperature that allows for a reasonable reaction rate. Gentle heating may be required, but avoid aggressive refluxing unless necessary.
- Solution 3 - Steric Hindrance: While the phenoxyethanol portion is somewhat bulky, the primary site of SN2 attack is on the 2-(dimethylamino)ethyl chloride. This reactant is a primary halide, which minimizes the likelihood of E2 reactions.[7]



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Caption: Troubleshooting logic for synthesis problems.

## Purification & Characterization

Q4: How can I effectively purify the final product from unreacted starting materials?

A multi-step approach combining extraction and chromatography is typically most effective.

- Step 1: Acid-Base Extraction: This is a powerful technique for separating your basic tertiary amine product from neutral (unreacted 2-phenoxyethanol) or acidic impurities.
  - Protocol:
    - After quenching the reaction, dilute the mixture with an organic solvent (e.g., ethyl acetate) and water.
    - Extract the aqueous layer with the organic solvent.
    - Combine the organic layers and wash with a dilute acid solution (e.g., 1M HCl). Your amine product will be protonated and move into the aqueous layer.
    - Separate the layers. The organic layer now contains neutral impurities.
    - Make the acidic aqueous layer basic (pH > 10) with a strong base (e.g., 6M NaOH).
    - Extract the now-basic aqueous layer with an organic solvent (e.g., ethyl acetate). Your deprotonated, neutral amine product will move back into the organic layer.
    - Dry the organic layer over an anhydrous salt (e.g., Na<sub>2</sub>SO<sub>4</sub>), filter, and concentrate under reduced pressure.
- Step 2: Column Chromatography or Distillation:
  - If impurities remain after extraction, silica gel column chromatography can be used. A gradient of ethyl acetate in hexanes with a small percentage of triethylamine (to prevent the amine from streaking on the acidic silica) is a good starting point.
  - Alternatively, if the product and impurities have sufficiently different boiling points, vacuum distillation can be an effective purification method.

Q5: The NMR of my product looks complex. What are the expected characteristic peaks?

While a full analysis requires comparison to a standard, the following table outlines the expected proton NMR (<sup>1</sup>H NMR) signals for **N,N-dimethyl-2-(2-phenoxyethoxy)ethanamine**.

Protons	Approx. Chemical Shift (ppm)	Multiplicity	Integration	Assignment
-N(CH <sub>3</sub> ) <sub>2</sub>	2.2 - 2.4	Singlet	6H	Two methyl groups on the nitrogen.
-O-CH <sub>2</sub> -CH <sub>2</sub> -N-	2.6 - 2.8	Triplet	2H	Methylene group adjacent to the nitrogen.
-O-CH <sub>2</sub> -CH <sub>2</sub> -N-	3.7 - 3.9	Triplet	2H	Methylene group adjacent to the ether oxygen.
Ph-O-CH <sub>2</sub> -CH <sub>2</sub> -O-	3.9 - 4.1	Triplet	2H	Methylene group adjacent to the other ether oxygen.
Ph-O-CH <sub>2</sub> -CH <sub>2</sub> -O-	4.1 - 4.3	Triplet	2H	Methylene group adjacent to the phenoxy oxygen.
Aromatic Protons	6.8 - 7.4	Multiplet	5H	Protons on the phenyl ring.

## Handling, Storage, and Safety

Q6: What are the proper storage and handling procedures for this compound?

Proper storage is crucial to maintain the integrity of the compound and ensure laboratory safety.

- Storage: Store in a cool, well-ventilated area away from heat sources and open flames.<sup>[1]</sup> Keep the container tightly sealed to prevent moisture contamination and vapor release.<sup>[1]</sup> Store separately from strong oxidizing agents and acids.<sup>[1]</sup>

- Handling: Wear appropriate personal protective equipment (PPE), including gloves and eye protection.[8] Handle in a well-ventilated area or a chemical fume hood.[9] Avoid contact with skin and eyes.[8] Grounding equipment may be necessary to prevent static discharge.[9]
- Safety: The parent compound, 2-phenoxyethanol, is known to be harmful if swallowed and causes serious eye irritation.[10] Similar precautions should be taken with this derivative. In case of fire, carbon oxides and nitrogen oxides may be formed.[8] Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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